

# Application Note: Solid-Phase Extraction of Itraconazole and Itraconazole-d3 from Human Plasma

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Itraconazole-d3

Cat. No.: B602483

[Get Quote](#)

## Abstract

This application note details a robust and reliable solid-phase extraction (SPE) method for the simultaneous quantification of itraconazole and its deuterated internal standard, **itraconazole-d3**, in human plasma. This protocol is designed for researchers, scientists, and drug development professionals requiring accurate measurement of itraconazole for pharmacokinetic studies, therapeutic drug monitoring, and other clinical research applications. The use of a deuterated internal standard ensures high precision and accuracy by correcting for matrix effects and variations in extraction efficiency. The described method utilizes Oasis HLB SPE cartridges for efficient sample cleanup and concentration prior to analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Introduction

Itraconazole is a broad-spectrum triazole antifungal agent used in the treatment of various fungal infections. Due to its variable absorption and metabolism, therapeutic drug monitoring is often necessary to ensure efficacy and avoid toxicity. Accurate quantification of itraconazole in biological matrices such as plasma is therefore crucial. Solid-phase extraction is a widely used technique for sample preparation as it effectively removes interfering substances and concentrates the analytes of interest, leading to improved sensitivity and reproducibility of analytical methods. The stable isotope-labeled **itraconazole-d3** serves as an ideal internal

standard, as it co-elutes with the analyte and behaves similarly during the extraction and ionization processes, thereby compensating for potential analytical variations.

## Experimental Protocols

### Materials and Reagents

- Itraconazole and **Itraconazole-d3** analytical standards
- Oasis® HLB 1cc (30 mg) extraction cartridges[1]
- HPLC grade methanol, acetonitrile, and water
- Ammonia solution[1]
- Ammonium acetate
- Acetic acid[1]
- Human plasma (with K3 EDTA as anticoagulant)[2]
- Nitrogen evaporator

### Sample Preparation

- Thaw frozen human plasma samples at room temperature.
- Vortex the plasma samples to ensure homogeneity.[2]
- In a clean polypropylene tube, aliquot 200 µL of the plasma sample.[1]
- Add 25 µL of the **itraconazole-d3** internal standard working solution (e.g., 1000 ng/mL).[1]
- Add 50 µL of ammonia solution and vortex for 30 seconds to mix thoroughly.[1]

### Solid-Phase Extraction (SPE) Protocol

The following SPE protocol is performed using Oasis HLB cartridges.

- Conditioning: Condition the SPE cartridge by passing 1.0 mL of methanol followed by 1.0 mL of Milli-Q water.<sup>[1]</sup> Ensure the cartridge does not dry out between steps.
- Loading: Load the entire pre-treated plasma sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 2.0 mL of Milli-Q water to remove salts and other polar impurities.<sup>[1]</sup>
- Elution: Elute the analytes (itraconazole and **itraconazole-d3**) from the cartridge with 1.0 mL of acetonitrile into a clean collection tube.<sup>[1]</sup> Some protocols suggest a second elution with 1.0 mL of methanol to ensure complete recovery.<sup>[2]</sup>
- Drying: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.<sup>[1]</sup>
- Reconstitution: Reconstitute the dried residue in 200 µL of the mobile phase (e.g., 90:10 v/v mixture of methanol and 2 mM ammonium acetate buffer with acetic acid) and vortex to dissolve the analytes completely.<sup>[1]</sup>
- Analysis: Transfer the reconstituted sample to an HPLC vial for LC-MS/MS analysis.

## LC-MS/MS Analysis

- Column: Hypersil Gold (50x4.6) mm, 3µ or equivalent<sup>[1]</sup>
- Mobile Phase: A gradient or isocratic mixture of methanol and an aqueous buffer (e.g., 2 mM ammonium acetate with 0.1% acetic acid) is commonly used. A typical composition is 90:10 (v/v) methanol:buffer.<sup>[1]</sup>
- Flow Rate: 0.500 mL/minute<sup>[1]</sup>
- Injection Volume: 10 µL<sup>[1]</sup>
- Ionization Mode: Electrospray Ionization (ESI) in positive mode
- Detection: Multiple Reaction Monitoring (MRM)

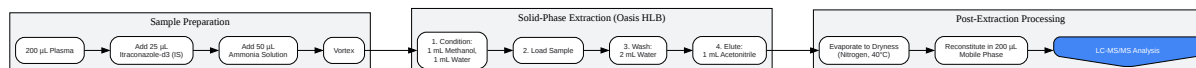
## Data Presentation

The following table summarizes typical quantitative data for the solid-phase extraction of itraconazole.

Parameter	Itraconazole	Hydroxy-itraconazole	Itraconazole-d9	Hydroxy-itraconazole-d8	Reference
Mean Recovery	52.07%	53.73%	49.68%	50.16%	<a href="#">[2]</a>
Recovery (Low QC)	52.8%	50.4%	-	-	<a href="#">[2]</a>
Recovery (Medium QC)	52.5%	53.7%	-	-	<a href="#">[2]</a>
Recovery (High QC)	50.9%	57.1%	-	-	<a href="#">[2]</a>
Linearity Range	0.301 to 151.655 ng/mL	0.946 to 224.908 ng/mL	-	-	<a href="#">[2]</a>
Intra-day Precision (%RSD)	≤15%	≤15%	-	-	<a href="#">[2]</a>
Inter-day Precision (%RSD)	≤15%	≤15%	-	-	<a href="#">[2]</a>

Note: Data for **itraconazole-d3** was not explicitly available in the searched documents, but the recovery for other deuterated forms like itraconazole-d9 is presented, which is expected to be similar.

## Experimental Workflow Diagram

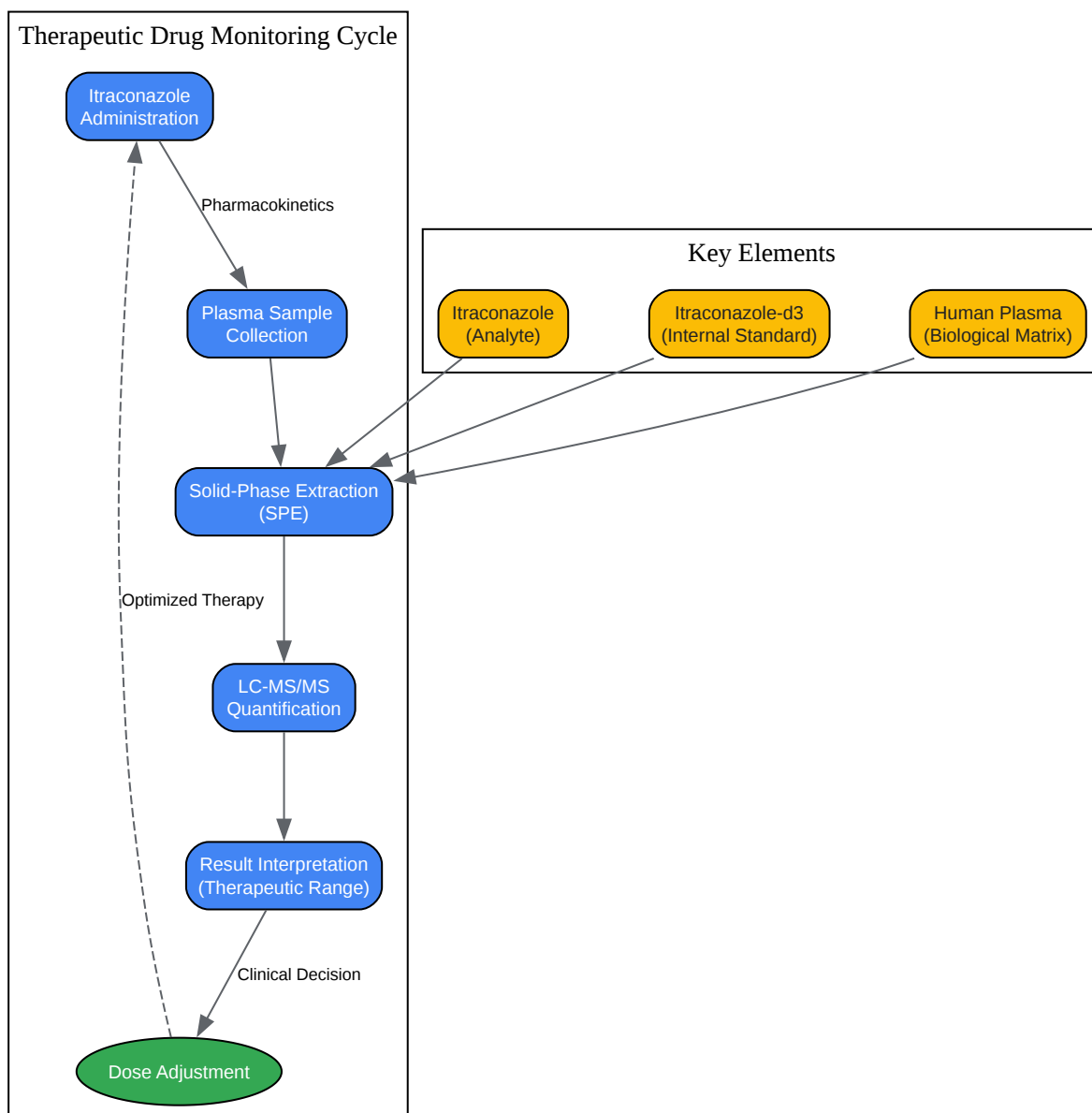


[Click to download full resolution via product page](#)

Caption: Solid-Phase Extraction Workflow for Itraconazole.

## Signaling Pathway Diagram (Illustrative)

While itraconazole's primary mechanism of action is the inhibition of fungal cytochrome P450 14 $\alpha$ -demethylase, which is not a signaling pathway, the following diagram illustrates the logical relationship of its therapeutic monitoring.



[Click to download full resolution via product page](#)

Caption: Therapeutic Drug Monitoring Logic for Itraconazole.

## Conclusion

The solid-phase extraction method detailed in this application note provides a reliable and efficient means of extracting itraconazole and its deuterated internal standard from human plasma. The use of Oasis HLB cartridges ensures high recovery and clean extracts, which is essential for sensitive and accurate quantification by LC-MS/MS. This protocol is well-suited for clinical and research laboratories performing therapeutic drug monitoring or pharmacokinetic analysis of itraconazole.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. journals.innovareacademics.in [journals.innovareacademics.in]
- 2. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
- To cite this document: BenchChem. [Application Note: Solid-Phase Extraction of Itraconazole and Itraconazole-d3 from Human Plasma]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602483#solid-phase-extraction-method-for-itraconazole-with-itraconazole-d3]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)